

In-Depth Technical Guide: Synthesis and Characterization of N-nitroso-moxifloxacin

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Compound of Interest

Compound Name: *N-nitroso-moxifloxacin*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **N-nitroso-moxifloxacin**, a nitrosamine impurity of the fluoroquinolone antibiotic, moxifloxacin. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals involved in the quality control and safety assessment of pharmaceutical products.

Introduction

N-nitroso-moxifloxacin is a nitrosamine drug substance-related impurity (NDSRI) that can form during the synthesis, storage, or even degradation of moxifloxacin.[1] Nitrosamine impurities are a class of compounds that have raised significant concern in the pharmaceutical industry due to their potential carcinogenic properties. Regulatory bodies worldwide have established strict limits for the presence of these impurities in drug products. **N-nitroso-moxifloxacin** is formed from the nitrosation of the secondary amine moiety present in the moxifloxacin structure.[1]

Chemical Structure:

- Moxifloxacin: 1-cyclopropyl-6-fluoro-8-methoxy-7-((4aS,7aS)-octahydro-6H-pyrrolo[3,4-b]pyridin-6-yl)-4-oxo-1,4-dihydroquinoline-3-carboxylic acid
- **N-nitroso-moxifloxacin**: 1-cyclopropyl-6-fluoro-8-methoxy-7-((4aS,7aS)-1-nitrosooctahydro-6H-pyrrolo[3,4-b]pyridin-6-yl)-4-oxo-1,4-dihydroquinoline-3-carboxylic acid[2]

Physicochemical Properties:

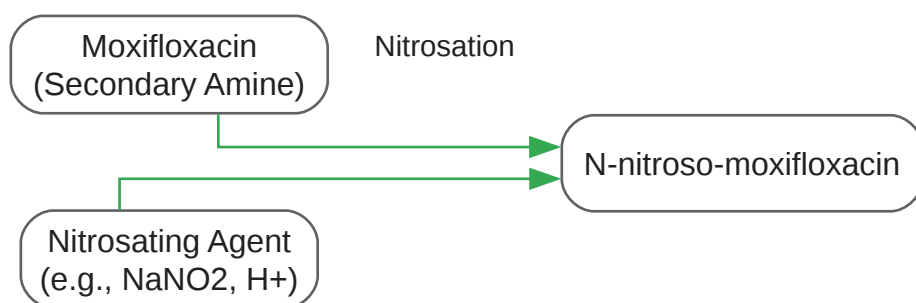
Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₃ FN ₄ O ₅	[2][3]
Molecular Weight	430.43 g/mol	[1]
Appearance	Not specified in search results	
Solubility	Soluble in Acetonitrile	[3]

Synthesis of N-nitroso-moxifloxacin

The synthesis of **N-nitroso-moxifloxacin** involves the reaction of moxifloxacin with a nitrosating agent. While a specific, detailed experimental protocol for **N-nitroso-moxifloxacin** was not found in the provided search results, a general and plausible synthesis can be proposed based on the well-established nitrosation of secondary amines and the synthesis of similar N-nitroso-fluoroquinolone impurities.

General Reaction Pathway

The formation of **N-nitroso-moxifloxacin** proceeds via the reaction of the secondary amine in the C-7 side chain of moxifloxacin with a nitrosating agent, typically under acidic conditions.



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Caption: General reaction for the formation of **N-nitroso-moxifloxacin**.

Proposed Experimental Protocol

This proposed protocol is based on the synthesis of N-nitroso-ciprofloxacin, a structurally related compound.[4][5] Caution: N-nitrosamines are potential carcinogens and should be handled with appropriate personal protective equipment in a well-ventilated fume hood.

Materials:

- Moxifloxacin hydrochloride
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Dichloromethane (CH_2Cl_2)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Deionized water

Procedure:

- Dissolution: Dissolve a known amount of moxifloxacin hydrochloride in deionized water.
- Acidification: Cool the solution in an ice bath and slowly add a solution of hydrochloric acid to achieve an acidic pH (e.g., pH 2-3).
- Nitrosation: While maintaining the low temperature, add a solution of sodium nitrite in deionized water dropwise to the stirred moxifloxacin solution. The reaction mixture is typically stirred for a specified period (e.g., 1-2 hours) at low temperature.
- Quenching and Extraction: After the reaction is complete, carefully quench the reaction by adding a saturated solution of sodium bicarbonate until the effervescence ceases and the pH

becomes neutral or slightly basic. Extract the aqueous layer with dichloromethane multiple times.

- **Drying and Concentration:** Combine the organic layers and dry over anhydrous sodium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude **N-nitroso-moxifloxacin**.
- **Purification:** The crude product can be purified using techniques such as column chromatography on silica gel.

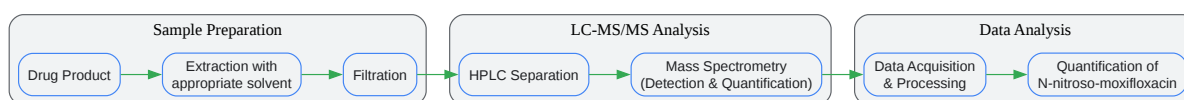
Characterization of N-nitroso-moxifloxacin

A comprehensive characterization of **N-nitroso-moxifloxacin** is crucial for its unambiguous identification and quantification. The following analytical techniques are commonly employed.

Chromatographic Methods

High-performance liquid chromatography (HPLC) and gas chromatography (GC) are powerful techniques for the separation and detection of **N-nitroso-moxifloxacin**. When coupled with mass spectrometry (MS), these methods provide high sensitivity and selectivity.

Experimental Workflow for LC-MS/MS Analysis:



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Caption: A typical workflow for the analysis of **N-nitroso-moxifloxacin**.

An application note for the quantification of **N-nitroso-moxifloxacin** in a 400 mg moxifloxacin tablet formulation using an Agilent 1290 Infinity II LC coupled to a 6495D triple quadrupole LC/MS system provides the following performance data.[6]

LC-MS/MS Method Performance:

Parameter	Value
Limit of Detection (LOD)	1 pg/mL
Limit of Quantification (LOQ)	2.5 pg/mL
Linearity Range	2.5 pg/mL to 10 ng/mL
Correlation Coefficient (r^2)	> 0.999
Average Recovery in Placebo	86.33%
Reproducibility at LOQ (%RSD)	~4.7% for seven replicate injections

Spectroscopic Methods

Spectroscopic techniques are indispensable for the structural elucidation of **N-nitroso-moxifloxacin**.

3.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are used to determine the chemical structure of the molecule by providing information about the chemical environment of the hydrogen and carbon atoms, respectively. While specific chemical shift data for **N-nitroso-moxifloxacin** was not found in the search results, companies that supply this compound as a reference standard typically provide this information.[\[1\]](#)

3.2.2. Infrared (IR) Spectroscopy

Fourier-transform infrared (FTIR) spectroscopy is used to identify the functional groups present in the molecule. Key characteristic absorption bands for moxifloxacin include C=O stretching at 1710 cm^{-1} , N-H stretching at 2928 cm^{-1} , and O-H stretching at 3527 cm^{-1} .[\[7\]](#) For **N-nitroso-moxifloxacin**, the disappearance of the N-H stretching band and the appearance of a new band corresponding to the N-N=O stretching vibration would be expected.

3.2.3. Mass Spectrometry (MS)

Mass spectrometry is a critical tool for determining the molecular weight and fragmentation pattern of **N-nitroso-moxifloxacin**. High-resolution mass spectrometry (HRMS) can provide the exact mass, which helps in confirming the elemental composition.

Mass Spectrometry Fragmentation:

The fragmentation of N-nitroso compounds in mass spectrometry often involves characteristic losses. A common fragmentation pathway for protonated nitrosamines is the loss of the NO radical (30 Da).[8][9] Other potential fragmentation pathways include the loss of H₂O and the loss of NH₂NO (46 Da).[8] A detailed study of the fragmentation pattern of **N-nitroso-moxifloxacin** would be necessary to establish its specific fragmentation pathways.

Conclusion

The synthesis and characterization of **N-nitroso-moxifloxacin** are of paramount importance for ensuring the safety and quality of moxifloxacin-containing drug products. This technical guide has provided a comprehensive overview of the plausible synthesis and established characterization techniques for this nitrosamine impurity. The detailed analytical methods, particularly LC-MS/MS, offer the necessary sensitivity and specificity for the detection and quantification of **N-nitroso-moxifloxacin** at trace levels, enabling compliance with stringent regulatory requirements. Further research to publish detailed experimental protocols for its synthesis and comprehensive spectral data would be highly beneficial to the scientific community.

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